

Technical Guide: (Bromomethyl-d2)cyclopropane-1-d1 for Advanced Pharmaceutical Research

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Compound of Interest

Compound Name: (Bromomethyl-d2)cyclopropane-1-d1

Cat. No.: B588447

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(Bromomethyl-d2)cyclopropane-1-d1**, a deuterated building block with significant potential in pharmaceutical research and development. This document details its commercial availability, key specifications, and potential applications, offering a valuable resource for scientists engaged in drug discovery and metabolic studies.

Commercial Availability and Specifications

(Bromomethyl-d2)cyclopropane-1-d1 (CAS No: 1219799-17-3) is a specialty chemical available from a select number of commercial suppliers.^{[1][2][3]} The incorporation of deuterium at specific positions offers a powerful tool for researchers, particularly in studies involving metabolic stability and reaction mechanism elucidation. Below is a summary of specifications from various suppliers.

Supplier	Product Number	Isotopic Enrichment	Chemical Purity	Available Quantities	Storage Conditions
C/D/N Isotopes	D-5982	98 atom % D	97%	0.1 g, 0.25 g	Store frozen
Pharmaffiliates	PA STI 014930	Not Specified	Not Specified	Not Specified	2-8°C Refrigerator
Guidechem	-	Not Specified	Not Specified	Not Specified	Not Specified
CASGET.COM	-	Not Specified	Not Specified	Not Specified	Not Specified

Note: Data is subject to change and should be confirmed with the respective supplier.

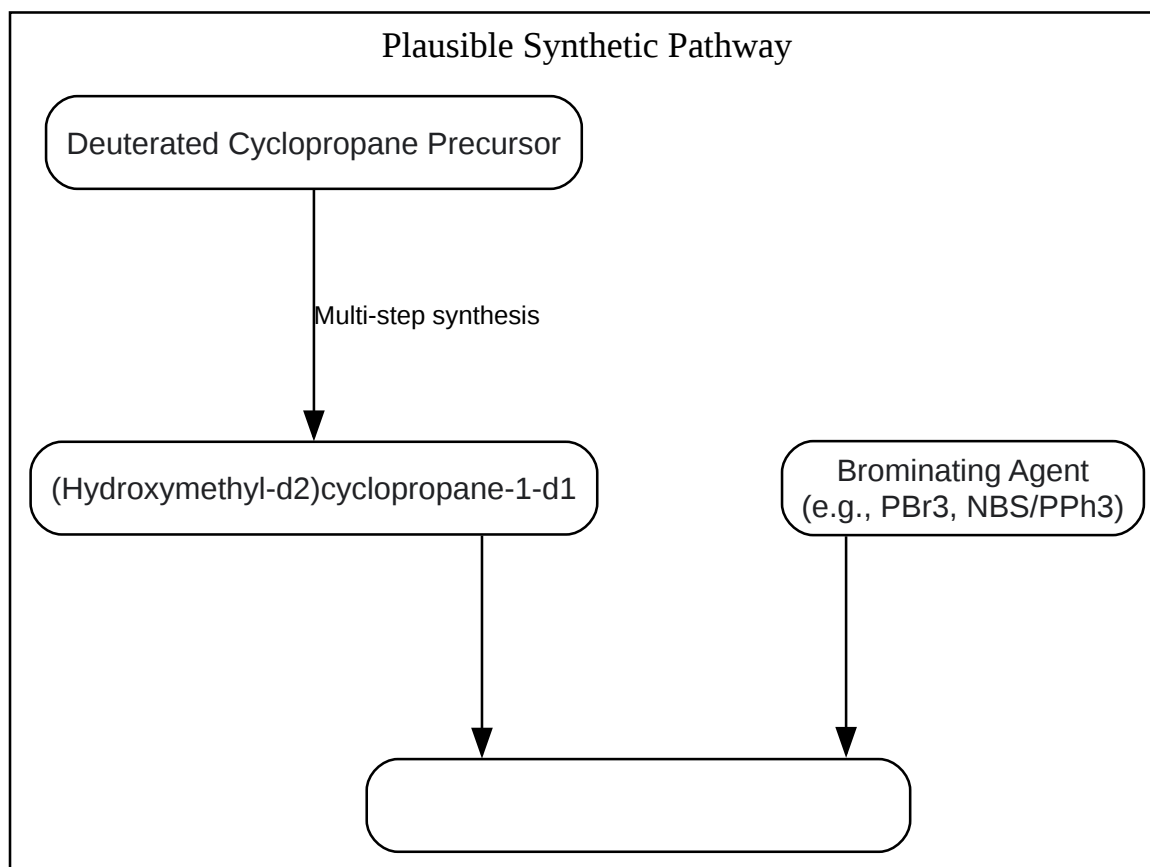
Synthesis and Applications

The cyclopropane motif is a valuable structural component in medicinal chemistry, known to enhance potency, metabolic stability, and target binding affinity of drug candidates.^{[4][5]} The strategic introduction of deuterium atoms, as in **(Bromomethyl-d2)cyclopropane-1-d1**, provides a sophisticated method for investigating the metabolic fate of cyclopropane-containing compounds.

Synthesis

While specific, detailed protocols for the synthesis of **(Bromomethyl-d2)cyclopropane-1-d1** are not readily available in public literature, a plausible synthetic route can be inferred from established methods for the preparation of its non-labeled counterpart, (bromomethyl)cyclopropane.^{[6][7][8]} The synthesis would likely involve the bromination of a deuterated cyclopropylmethanol precursor. The key challenge lies in the stereospecific introduction of deuterium atoms.

A generalized synthetic approach is outlined in the diagram below.



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Caption: Plausible synthetic route to **(Bromomethyl-d2)cyclopropane-1-d1**.

Applications in Drug Discovery and Development

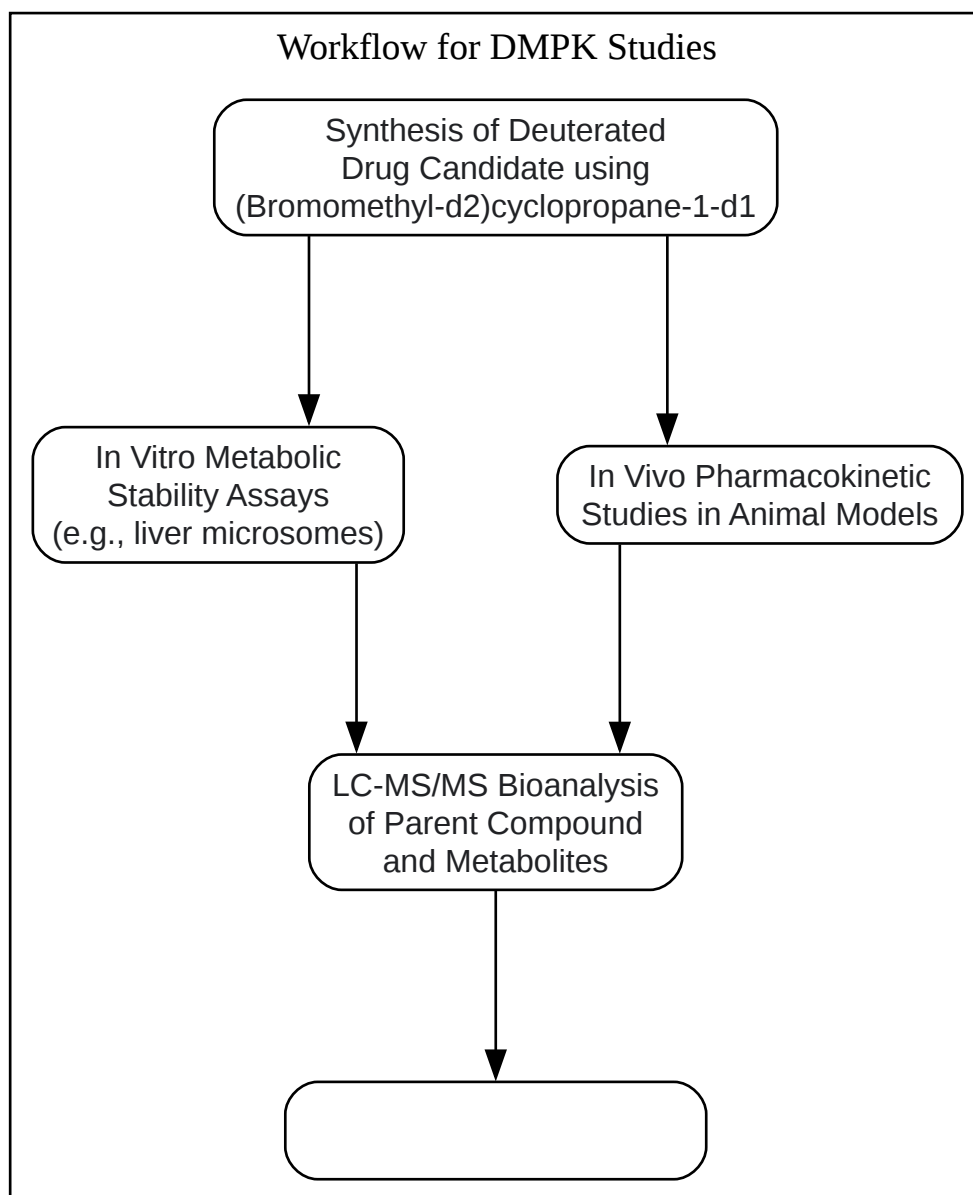
Isotopically labeled compounds are indispensable tools in modern drug development.[5] The primary applications of **(Bromomethyl-d2)cyclopropane-1-d1** are in the following areas:

- **Drug Metabolism and Pharmacokinetic (DMPK) Studies:** The deuterium label allows for the precise tracking of the metabolic fate of a drug candidate in vitro and in vivo. By replacing hydrogen with deuterium at metabolically labile positions, the rate of metabolism can be slowed (the "kinetic isotope effect"), which can help to improve a drug's pharmacokinetic profile.
- **Absorption, Distribution, Metabolism, and Excretion (ADME) Studies:** This labeled compound can be used as a tracer to quantify the absorption, distribution, metabolism, and excretion of

a potential drug molecule.[5]

- Mechanism of Action Studies: The isotopic label can aid in elucidating the mechanism of action and target engagement of drugs containing the cyclopropylmethyl moiety.[5]

The general workflow for utilizing a deuterated compound in a DMPK study is illustrated below.



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Caption: General workflow for DMPK studies using isotopically labeled compounds.

Experimental Protocols

While specific experimental protocols for the use of **(Bromomethyl-d2)cyclopropane-1-d1** are proprietary and depend on the specific research context, a general protocol for an in vitro metabolic stability assay is provided below as a representative example.

Protocol: In Vitro Metabolic Stability in Human Liver Microsomes

- Preparation of Incubation Mixture:
 - Prepare a stock solution of the deuterated test compound in a suitable solvent (e.g., DMSO).
 - In a microcentrifuge tube, combine human liver microsomes (e.g., 0.5 mg/mL final concentration) and a phosphate buffer (e.g., 100 mM, pH 7.4).
 - Pre-warm the mixture to 37°C.
- Initiation of Reaction:
 - Add the test compound to the pre-warmed microsome-buffer mixture to a final concentration (e.g., 1 µM).
 - Initiate the metabolic reaction by adding a pre-warmed NADPH regenerating solution.
- Incubation and Sampling:
 - Incubate the reaction mixture at 37°C with shaking.
 - At various time points (e.g., 0, 5, 15, 30, 60 minutes), withdraw an aliquot of the reaction mixture.
- Quenching of Reaction:
 - Immediately quench the metabolic reaction in the collected aliquots by adding a cold organic solvent (e.g., acetonitrile) containing an internal standard.
- Sample Processing:

- Vortex the quenched samples and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a new plate or vials for analysis.
- LC-MS/MS Analysis:
 - Analyze the samples using a validated LC-MS/MS method to quantify the remaining concentration of the parent deuterated compound at each time point.
- Data Analysis:
 - Plot the natural logarithm of the percentage of the remaining parent compound versus time.
 - Determine the in vitro half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}) from the slope of the linear regression.

This in-depth technical guide provides a starting point for researchers interested in utilizing **(Bromomethyl-d2)cyclopropane-1-d1**. For specific applications and handling procedures, it is essential to consult the safety data sheet (SDS) and any technical documentation provided by the supplier.

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